

stability and storage of 2,2-Difluoroethyl p-toluenesulfonate

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Compound of Interest

Compound Name: 2,2-Difluoroethyl p-toluenesulfonate

Cat. No.: B159843

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An In-depth Technical Guide to the Stability and Storage of **2,2-Difluoroethyl p-toluenesulfonate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,2-Difluoroethyl p-toluenesulfonate, also known as 2,2-Difluoroethyl tosylate, is a key organic compound utilized in the synthesis of various fluorinated molecules.^[1] Its ability to introduce the 2,2-difluoroethyl group makes it a valuable reagent, particularly in medicinal chemistry and the development of novel pharmaceuticals and agrochemicals.^[1] The tosylate group is an excellent leaving group, facilitating nucleophilic substitution reactions.^{[2][3]} Understanding the stability and proper storage of this compound is critical to ensure its integrity, reactivity, and the safety of laboratory personnel. This guide provides a comprehensive overview of its stability profile, recommended storage and handling procedures, and relevant technical data.

Physicochemical Properties

A summary of the key physicochemical properties of **2,2-Difluoroethyl p-toluenesulfonate** is presented below.

Property	Value	Reference
CAS Number	135206-84-7	[4]
Molecular Formula	C ₉ H ₁₀ F ₂ O ₃ S	[4][5]
Molecular Weight	236.24 g/mol	[5][6]
Synonyms	2,2-Difluoroethyl tosylate	[4]
Boiling Point	210.6°C	[7]
Appearance	White Powder/Solid	[8][9]

Chemical Stability and Degradation

General Stability

2,2-Difluoroethyl p-toluenesulfonate is stable under normal and recommended storage conditions.[4][8] The tosylate group itself is a robust functional group, designed to be a good leaving group in reactions rather than being inherently unstable.[2][10] However, its reactivity means that its stability is contingent on avoiding certain conditions and incompatible materials.

Factors Affecting Stability

- Moisture: As with many sulfonate esters, prolonged exposure to moisture can lead to hydrolysis, yielding p-toluenesulfonic acid and 2,2-difluoroethanol. It is crucial to store the compound in a dry environment.
- Heat: Avoid exposure to high temperatures, sparks, and flames.[4] While the flash point is high (>110 °C for a similar compound), excessive heat can promote decomposition.[9]
- Incompatible Materials: Strong oxidizing agents are incompatible with **2,2-Difluoroethyl p-toluenesulfonate**.[4] Contact with strong bases can also initiate unwanted nucleophilic substitution or elimination reactions.

Hazardous Decomposition

Under normal storage and use, hazardous decomposition products are not expected to be produced.[4] In the event of a fire, thermal decomposition may produce hazardous substances

such as carbon oxides (CO, CO₂), sulfur oxides (SO_x), and hydrogen fluoride.[\[4\]](#)

Recommended Storage and Handling Protocols

Adherence to proper storage and handling protocols is essential for maintaining the chemical's quality and ensuring laboratory safety.

Storage Conditions

Proper storage is critical for preserving the integrity of **2,2-Difluoroethyl p-toluenesulfonate**.

The following conditions are recommended based on safety data sheets:

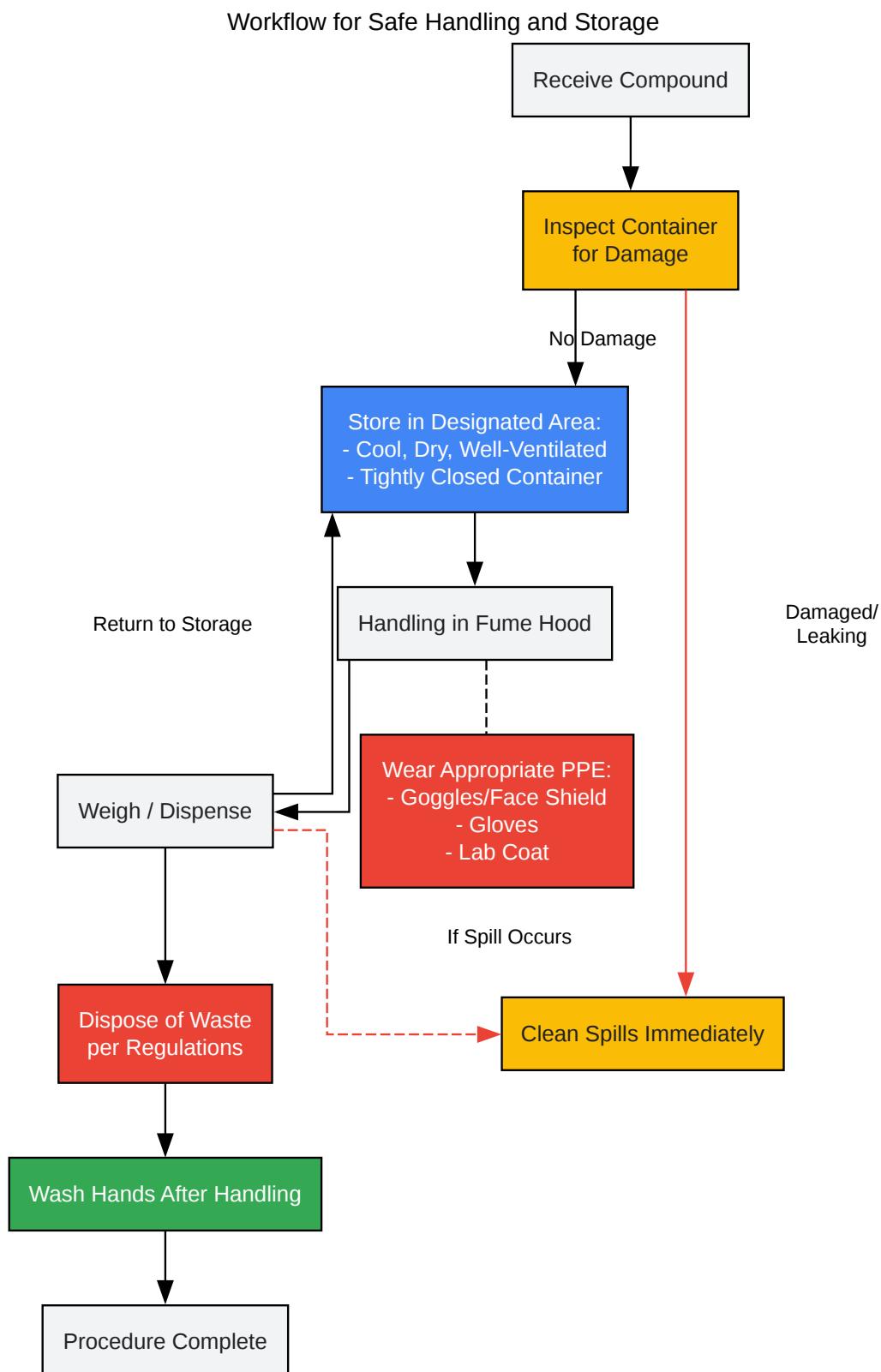
Parameter	Recommendation	Reference(s)
Temperature	Store in a cool, dry place. Room temperature is generally acceptable.	[4] [8] [11]
Container	Keep in the original, tightly closed container.	[4] [6] [8]
Atmosphere	Store in a well-ventilated area.	[4] [6] [11]
Incompatibilities	Store away from strong oxidizing agents and moisture.	[4] [8]

Safe Handling Procedures

Users should handle this compound in accordance with good industrial hygiene and safety practices.[\[4\]](#)[\[8\]](#)

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[11\]](#) Eyewash stations and safety showers must be readily available.[\[4\]](#)[\[11\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or glasses. A face shield may also be appropriate.[\[4\]](#)

- Skin Protection: Wear suitable protective gloves and clothing to prevent skin contact.[4][6]
[8]
- Respiratory Protection: If ventilation is inadequate, wear respiratory protection.[4]
- Hygiene Measures: Wash hands thoroughly after handling.[4][8] Do not eat, drink, or smoke in the work area.[4] Contaminated clothing should be removed and washed before reuse.[6]
[8]



Caption: Logical workflow for the safe handling and storage of chemical reagents.

Experimental Protocols: Synthesis of Tosylates

While specific stability-indicating assays for **2,2-Difluoroethyl p-toluenesulfonate** are not detailed in the literature reviewed, a general protocol for its synthesis is relevant. Tosylates are typically prepared from the corresponding alcohol.[\[12\]](#) This procedure illustrates the formation of the tosylate ester linkage.

Objective: To synthesize an alkyl tosylate from an alcohol using p-toluenesulfonyl chloride (TsCl).

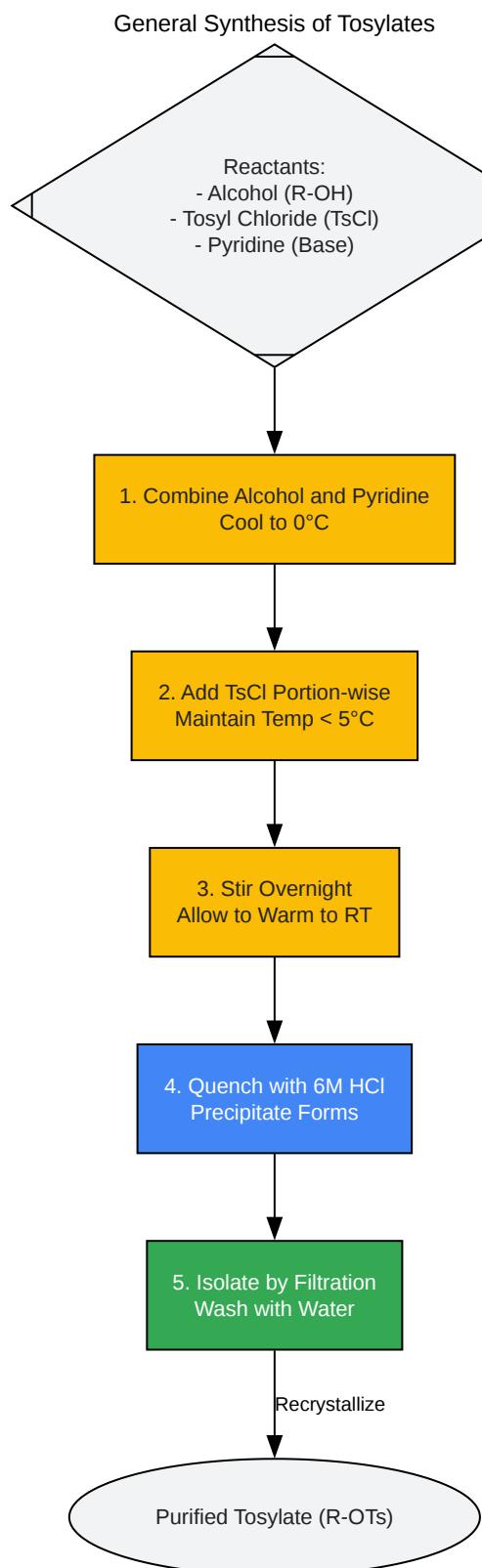
Materials:

- Alcohol (e.g., 2,2-difluoroethanol)
- p-Toluenesulfonyl chloride (TsCl)
- Pyridine (serves as solvent and base)[\[12\]](#)
- 6M Hydrochloric acid (HCl)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Filtration apparatus

Procedure:

- The alcohol (1 equivalent) and pyridine are added to a round-bottom flask and cooled to 0 °C in an ice bath.[\[12\]](#)
- Solid p-toluenesulfonyl chloride (1.2-1.5 equivalents) is added portion-wise to the stirred solution, ensuring the temperature is maintained below 5 °C.[\[12\]](#) The alcohol's oxygen atom acts as a nucleophile, attacking the sulfur atom of the tosyl chloride.

- The reaction mixture is stirred overnight, allowing it to slowly warm to room temperature.[12] Pyridine neutralizes the HCl byproduct that is formed.
- The resulting mixture is poured into a cold solution of 6M HCl. This protonates the pyridine, making it water-soluble, and causes the tosylate product to precipitate.[12]
- The solid precipitate is collected by vacuum filtration.
- The collected solid is washed with cold water to remove any remaining impurities.
- The final product can be further purified by recrystallization, for example, from ethanol.[12]

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Caption: Experimental workflow for the synthesis of tosylates from alcohols.

Conclusion

2,2-Difluoroethyl p-toluenesulfonate is a stable compound when stored and handled correctly. Its stability is primarily compromised by moisture, high temperatures, and incompatible substances like strong oxidizing agents. By adhering to the guidelines outlined in this document—storing the compound in a cool, dry, well-ventilated area in a tightly sealed container and utilizing appropriate personal protective equipment—researchers can ensure its chemical integrity for synthetic applications and maintain a safe laboratory environment.

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